

A Researcher's Guide to the Spectroscopic Data of 1-Chloropropane

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Compound of Interest

Compound Name: 1-Chloropropane

CAS No.: 68390-96-5

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This guide provides an in-depth technical analysis of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **1-chloropropane** ($\text{CH}_3\text{CH}_2\text{CH}_2\text{Cl}$). Designed for researchers, scientists, and professionals in drug development, this document moves beyond a simple data repository. It offers insights into the causal relationships behind the spectral features, outlines robust experimental protocols, and integrates data from multiple techniques to provide a holistic and unambiguous structural confirmation.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Proton and Carbon Skeleton

NMR spectroscopy is an unparalleled tool for elucidating the precise atomic connectivity of a molecule. For **1-chloropropane**, both ^1H and ^{13}C NMR provide definitive information about its linear, three-carbon chain and the location of the chlorine substituent.

Proton (^1H) NMR Spectroscopy

In ^1H NMR, the chemical environment of each proton dictates its resonance frequency (chemical shift), the number of adjacent non-equivalent protons determines its signal's splitting

pattern, and the signal's integrated area is proportional to the number of protons it represents.

The structure of **1-chloropropane** ($\text{CH}_3(\text{a})\text{-CH}_2(\text{b})\text{-CH}_2(\text{c})\text{-Cl}$) has three distinct proton environments, leading to an expectation of three unique signals. The integrated intensity ratio of these signals should be 3:2:2, corresponding to the methyl and two methylene groups, respectively.^[1]

Experimental Protocol: ^1H NMR Data Acquisition

- **Sample Preparation:** Dissolve approximately 5-10 mg of **1-chloropropane** in ~0.7 mL of a deuterated solvent, such as chloroform- d (CDCl_3). The use of a deuterated solvent is crucial to avoid large solvent signals that would obscure the analyte's resonances.^[1]
- **Internal Standard:** Add a small drop of tetramethylsilane (TMS, $\text{Si}(\text{CH}_3)_4$) to the sample. TMS is the standard reference for ^1H and ^{13}C NMR, with its proton signal defined as 0.0 ppm.^[1]
- **Data Acquisition:** Transfer the solution to a 5 mm NMR tube. Acquire the spectrum on a suitable NMR spectrometer (e.g., 300 MHz or higher). Standard acquisition parameters include a 90° pulse angle, a relaxation delay of 1-2 seconds, and a sufficient number of scans (typically 8-16) to achieve a good signal-to-noise ratio.
- **Data Processing:** Process the raw data (Free Induction Decay, FID) by applying a Fourier transform, followed by phase correction and baseline correction. Calibrate the chemical shift scale by setting the TMS peak to 0.0 ppm. Integrate the signals to determine the relative proton ratios.

Data Analysis and Interpretation

- **Signal (a) - CH_3 Group:** This signal appears furthest upfield (lowest ppm). It is adjacent to the $\text{CH}_2(\text{b})$ group, which has two protons. According to the $n+1$ rule, this signal is split into a triplet ($2+1=3$).
- **Signal (b) - CH_2 Group (middle):** This methylene group is adjacent to the $\text{CH}_3(\text{a})$ group (3 protons) and the $\text{CH}_2(\text{c})$ group (2 protons). Its signal is therefore split by five neighboring protons, resulting in a sextet or multiplet ($3+2+1=6$).

- Signal (c) - CH₂Cl Group: This signal is the most deshielded and appears furthest downfield (highest ppm) due to the powerful electron-withdrawing effect of the adjacent chlorine atom. It is coupled to the CH₂(b) group (2 protons) and thus appears as a triplet (2+1=3).^[2]

Table 1: ¹H NMR Data Summary for **1-Chloropropane** in CDCl₃

Signal Assignment	Chemical Shift (δ, ppm)	Multiplicity	Integration
a (CH ₃)	~1.04	Triplet (t)	3H
b (CH ₂ CH ₂ Cl)	~1.82	Sextet (sxt)	2H
c (CH ₂ Cl)	~3.47	Triplet (t)	2H

Carbon-13 (¹³C) NMR Spectroscopy

In a standard proton-decoupled ¹³C NMR spectrum, each unique carbon atom produces a single, unsplit line. The chemical shift is highly sensitive to the carbon's electronic environment.

For **1-chloropropane**, all three carbon atoms are in chemically distinct environments, meaning the spectrum is expected to show three distinct signals.^[3] The electronegativity of the chlorine atom has a pronounced effect, causing a significant downfield shift for the carbon atom to which it is attached (C1). This effect diminishes with distance.^[3]

Experimental Protocol: ¹³C NMR Data Acquisition

- Sample Preparation: Prepare the sample as described for ¹H NMR, though a slightly higher concentration (20-50 mg) may be beneficial due to the lower natural abundance of ¹³C.
- Data Acquisition: Acquire the spectrum using a standard proton-decoupled pulse sequence. A wider spectral width is used compared to ¹H NMR. Due to the low natural abundance of ¹³C and longer relaxation times, a greater number of scans (e.g., 128 or more) is typically required.
- Data Processing: Process the FID similarly to ¹H NMR. Calibrate the spectrum by referencing the solvent peak (CDCl₃ at 77.16 ppm) or the TMS signal (0.0 ppm).

Data Analysis and Interpretation

- C3 (CH₃): This is the most shielded carbon, appearing furthest upfield.
- C2 (CH₂CH₂Cl): The central carbon is slightly deshielded compared to the methyl carbon.
- C1 (CH₂Cl): This carbon is directly bonded to the electronegative chlorine atom and is therefore the most deshielded, appearing furthest downfield.^[3]

Table 2: ¹³C NMR Data Summary for **1-Chloropropane** in CDCl₃

Carbon Assignment	Chemical Shift (δ, ppm)
C3 (CH ₃)	~11.5
C2 (CH ₂ CH ₂ Cl)	~26.4
C1 (CH ₂ Cl)	~46.7

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy probes the vibrational modes of a molecule. Specific bonds and functional groups absorb infrared radiation at characteristic frequencies, making it a powerful tool for functional group identification. For a simple haloalkane like **1-chloropropane**, the spectrum is characterized by C-H and C-Cl bond vibrations.^[4]

Experimental Protocol: IR Data Acquisition (Liquid Film)

- Sample Preparation: Place one to two drops of neat (undiluted) **1-chloropropane** onto the surface of a salt plate (e.g., NaCl or KBr).
- Data Acquisition: Place a second salt plate on top to create a thin liquid film. Mount the plates in the spectrometer's sample holder.
- Spectrum Collection: Record the spectrum, typically over the range of 4000 to 400 cm⁻¹. A background spectrum of the clean, empty salt plates should be recorded first and automatically subtracted from the sample spectrum.

Data Analysis and Interpretation

The IR spectrum of **1-chloropropane** is relatively simple. The most informative regions are:

- ~2880-3080 cm^{-1} : This region contains the C-H stretching vibrations from the methyl (CH_3) and methylene (CH_2) groups.[\[4\]](#)
- ~1300-1500 cm^{-1} : These absorptions correspond to C-H bending vibrations.[\[4\]](#)
- ~580-780 cm^{-1} : The presence of a moderate to strong absorption band in this region is characteristic of the C-Cl stretching vibration, which is a key diagnostic peak for chloroalkanes.[\[4\]](#)
- Absence of Other Peaks: Critically, the absence of strong absorptions around 3200-3600 cm^{-1} (O-H), ~1700 cm^{-1} (C=O), or ~1650 cm^{-1} (C=C) helps to confirm the molecule's identity as a saturated haloalkane.[\[4\]](#)

Table 3: Key IR Absorption Bands for **1-Chloropropane**

Wavenumber (cm^{-1})	Vibration Type	Intensity
2880-3080	C-H (sp^3) Stretch	Strong
1300-1500	C-H Bend	Medium
580-780	C-Cl Stretch	Medium-Strong

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Electron Ionization Mass Spectrometry (EI-MS) provides two crucial pieces of information: the molecular weight of the compound and its fragmentation pattern, which acts as a molecular fingerprint.

Experimental Protocol: EI-MS Data Acquisition

- Sample Introduction: Inject a small amount of **1-chloropropane** into the mass spectrometer, where it is vaporized in a high vacuum.

- **Ionization:** The gaseous molecules are bombarded with high-energy electrons (typically 70 eV), which ejects an electron from the molecule to form a radical cation known as the molecular ion ($M^{+\bullet}$).
- **Fragmentation:** The molecular ion is energetically unstable and undergoes fragmentation, breaking into smaller, charged fragments and neutral radicals.
- **Analysis:** The positively charged ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole).
- **Detection:** A detector records the abundance of each ion at a specific m/z , generating the mass spectrum.

Data Analysis and Interpretation

The mass spectrum of **1-chloropropane** is notable for several key features:

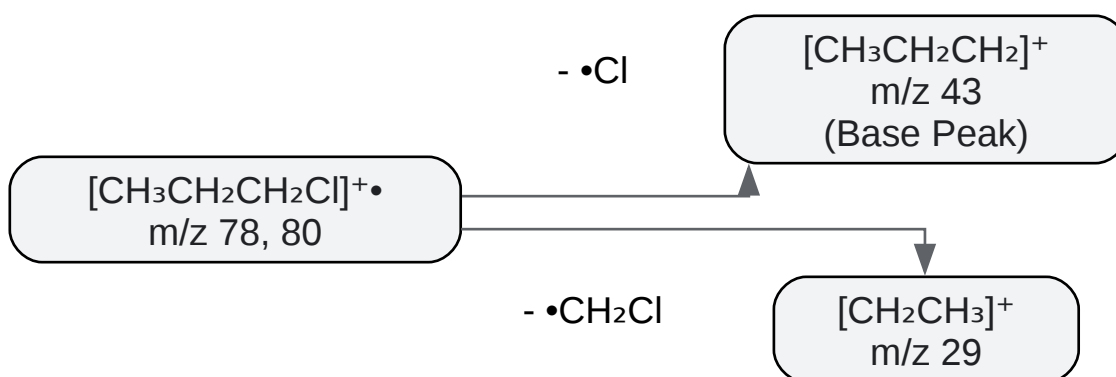
- **Molecular Ion ($M^{+\bullet}$):** The molecular weight of **1-chloropropane** is 78.54 g/mol .^[5] Chlorine has two stable isotopes, ^{35}Cl (~75.8%) and ^{37}Cl (~24.2%). This results in two molecular ion peaks: one for $\text{C}_3\text{H}_7^{35}\text{Cl}$ at m/z 78 and another for $\text{C}_3\text{H}_7^{37}\text{Cl}$ at m/z 80. The ratio of their intensities is approximately 3:1, which is a definitive signature for a molecule containing one chlorine atom.^[6]
- **Base Peak:** The most abundant ion in the spectrum is called the base peak. For **1-chloropropane**, the base peak is often the propyl cation ($[\text{CH}_3\text{CH}_2\text{CH}_2]^+$) at m/z 43, formed by the loss of the chlorine radical.^[6]
- **Other Fragments:** Another significant fragment is the ethyl cation ($[\text{CH}_3\text{CH}_2]^+$) at m/z 29, resulting from the cleavage of the C1-C2 bond.^[6]

Table 4: Major Ions in the Mass Spectrum of **1-Chloropropane**

m/z	Ion Identity	Significance
80	$[\text{C}_3\text{H}_7^{37}\text{Cl}]^+\bullet$	Molecular Ion (^{37}Cl isotope)
78	$[\text{C}_3\text{H}_7^{35}\text{Cl}]^+\bullet$	Molecular Ion (^{35}Cl isotope)
43	$[\text{C}_3\text{H}_7]^+$	Base Peak, loss of $\bullet\text{Cl}$
29	$[\text{C}_2\text{H}_5]^+$	Loss of $\bullet\text{CH}_2\text{Cl}$

Visualization of Key Fragmentation Pathways

The diagram below illustrates the formation of the primary fragments from the molecular ion of **1-chloropropane**.

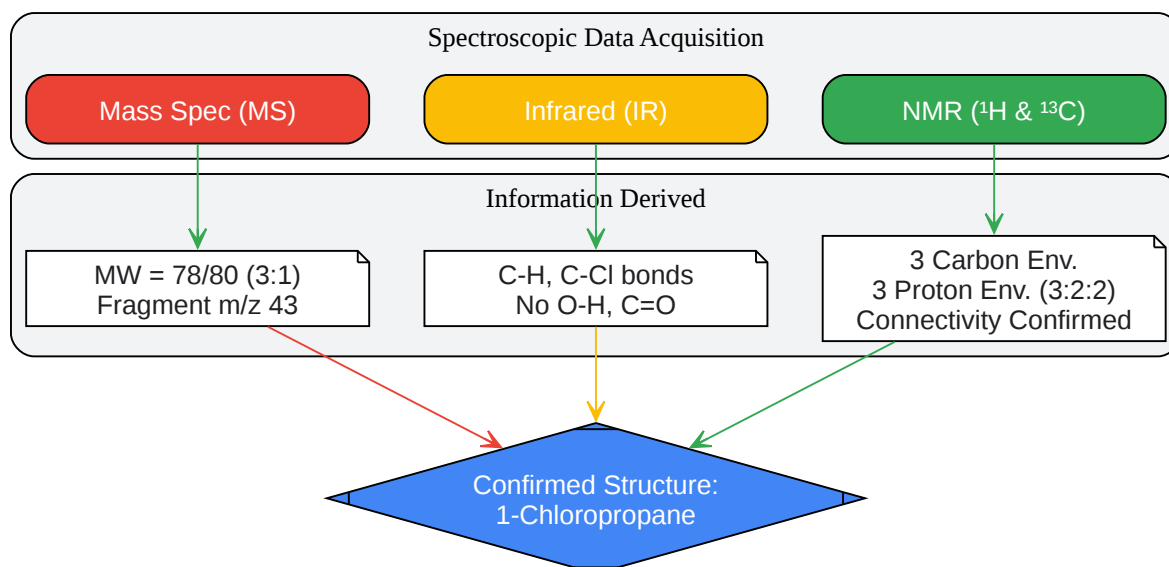


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Caption: Primary fragmentation pathways of **1-chloropropane** in EI-MS.

Integrated Spectroscopic Workflow for Structural Elucidation

No single technique provides a complete picture. True structural confidence comes from integrating the data from NMR, IR, and MS. The workflow below demonstrates how these techniques synergize to confirm the structure of **1-chloropropane**.



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Caption: Integrated workflow combining MS, IR, and NMR for structural confirmation.

This integrated approach provides a self-validating system. MS establishes the molecular formula and the presence of chlorine. IR confirms the functional groups (or lack thereof). Finally, NMR provides the definitive carbon-hydrogen framework and connectivity, leaving no ambiguity as to the identity of the compound as **1-chloropropane**.

References

- Doc Brown's Chemistry. (n.d.). Mass spectrum of **1-chloropropane**. Retrieved from [\[Link\]](#)
- Doc Brown's Chemistry. (n.d.). Proton NMR spectrum of **1-chloropropane**. Retrieved from [\[Link\]](#)
- Doc Brown's Chemistry. (n.d.). Infrared spectrum of **1-chloropropane**. Retrieved from [\[Link\]](#)

- Doc Brown's Chemistry. (n.d.). C-13 NMR spectrum of **1-chloropropane**. Retrieved from [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). n-Propyl chloride. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- Spectral Database for Organic Compounds (SDBS). (n.d.). **1-Chloropropane**. National Institute of Advanced Industrial Science and Technology (AIST), Japan. Retrieved from [\[Link\]](#)
- SpectraBase. (n.d.). **1-Chloropropane**. John Wiley & Sons, Inc. Retrieved from [\[Link\]](#)

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Sources

- 1. C₃H₇Cl CH₃CH₂CH₂Cl 1-chloropropane low high resolution ¹H proton nmr spectrum of analysis interpretation of chemical shifts ppm spin spin line splitting H-1 n-propyl chloride 1-H nmr explaining spin-spin coupling for line splitting doc brown's advanced organic chemistry revision notes [docbrown.info]
- 2. Solved A¹H NMR spectrum of 1-chloropropane is obtained. | Chegg.com [chegg.com]
- 3. C₃H₇Cl CH₃CH₂CH₂Cl C-13 nmr spectrum of 1-chloropropane analysis of chemical shifts ppm interpretation of ¹³C chemical shifts ppm of n-propyl chloride C13 ¹³C nmr doc brown's advanced organic chemistry revision notes [docbrown.info]
- 4. C₃H₇Cl CH₃CH₂CH₂Cl infrared spectrum of 1-chloropropane prominent wavenumbers cm⁻¹ detecting ? functional groups present finger print for identification of n-propyl chloride image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 5. n-Propyl chloride [webbook.nist.gov]
- 6. C₃H₇Cl CH₃CH₂CH₂Cl mass spectrum of 1-chloropropane fragmentation pattern of m/z m/e ions for analysis and identification of n-propyl chloride image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
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